

An In-depth Technical Guide on 2-Cyclopentylpyridine: Discovery and History

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Compound of Interest

Compound Name: 2-Cyclopentylpyridine

Cat. No.: B15225465

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Abstract

2-Cyclopentylpyridine, a heterocyclic aromatic compound, has garnered interest within the scientific community, particularly in the fields of medicinal chemistry and materials science. This document provides a comprehensive overview of the discovery, historical development, and key synthetic methodologies for **2-Cyclopentylpyridine**. It includes a compilation of its physical and chemical properties, detailed experimental protocols for its synthesis, and an exploration of its applications, with a focus on its role as a structural motif in the development of novel therapeutic agents.

Introduction

2-Cyclopentylpyridine is a substituted pyridine derivative characterized by a cyclopentyl group attached to the second position of the pyridine ring. The unique combination of a bulky, aliphatic cyclopentyl ring and an aromatic, electron-deficient pyridine core imparts specific steric and electronic properties to the molecule. These characteristics have made it a valuable building block in the synthesis of more complex molecules with diverse applications. While not a naturally occurring compound, its synthesis and properties have been explored in various chemical contexts. This guide aims to consolidate the available information on **2-Cyclopentylpyridine**, providing a valuable resource for researchers and professionals in drug development and chemical synthesis.

Discovery and Historical Context

The definitive first synthesis of **2-Cyclopentylpyridine** is not prominently documented in a singular, landmark publication. Its discovery appears to be a part of the broader exploration of alkylpyridine synthesis that gained momentum throughout the 20th century. The advent of organometallic chemistry, particularly the development of Grignard reagents, provided a versatile toolkit for the alkylation of heterocyclic compounds. It is highly probable that **2-Cyclopentylpyridine** was first synthesized via the reaction of a cyclopentyl Grignard reagent with a 2-halopyridine, a now-classic method for forming carbon-carbon bonds on the pyridine ring.

Early research into alkylpyridines was often driven by the need for intermediates in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals. The physical and chemical properties of various alkylpyridines were systematically studied to understand the influence of the alkyl substituent on the reactivity and characteristics of the pyridine ring.

Physicochemical Properties

Comprehensive experimental data for the physical properties of neat **2-Cyclopentylpyridine** is not extensively reported in a single primary source. However, data for related alkylpyridines and derivatives containing the **2-cyclopentylpyridine** moiety allow for the estimation of its properties.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ N	-
Molecular Weight	147.22 g/mol	-
Boiling Point	Estimated to be in the range of 200-220 °C	General trends for alkylpyridines
Appearance	Likely a colorless to pale yellow liquid	General properties of alkylpyridines[1]
Solubility	Sparingly soluble in water, soluble in common organic solvents	General properties of alkylpyridines[2]

Spectroscopic Data:

While a dedicated publication with the full spectroscopic characterization of **2-Cyclopentylpyridine** is not readily available, spectral data for derivatives provide insight into its expected NMR signals. For instance, in the ^1H NMR spectrum of 4-cyclopentylpyridine, the protons of the cyclopentyl group appear as multiplets in the aliphatic region (1.5-3.0 ppm), and the pyridine protons resonate in the aromatic region (7.0-8.5 ppm)[3]. A similar pattern would be expected for **2-Cyclopentylpyridine**, with adjustments in the chemical shifts of the pyridine protons due to the different substitution pattern.

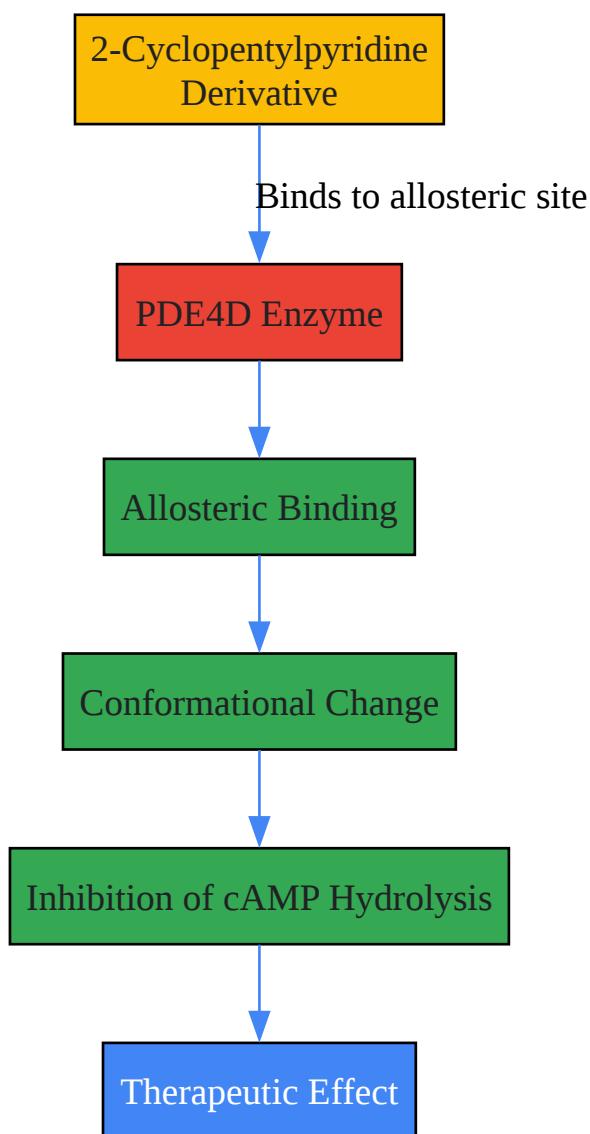
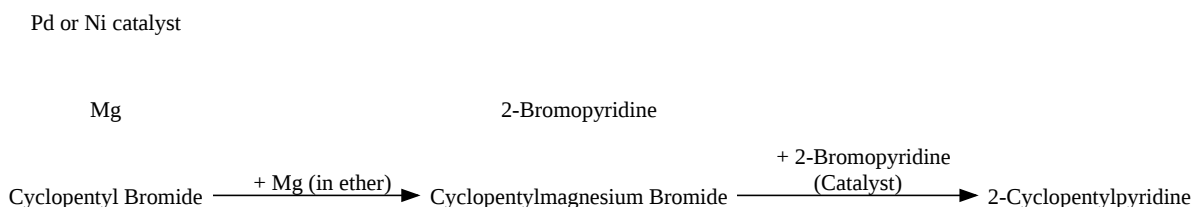
Synthesis and Experimental Protocols

The most common and practical method for the synthesis of **2-Cyclopentylpyridine** is the cross-coupling reaction of a cyclopentyl Grignard reagent with a 2-halopyridine.

Grignard Cross-Coupling Reaction

This method involves the reaction of cyclopentylmagnesium bromide with 2-bromopyridine or 2-chloropyridine, often catalyzed by a transition metal catalyst, such as palladium or nickel.

Reaction Scheme:



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